

Physical and chemical characteristics of monobutyl phthalate

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Compound of Interest

Compound Name: Monobutyl phthalate

Cat. No.: B1676714

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **Monobutyl Phthalate**

Introduction

Monobutyl phthalate (MBP) is an organic compound that is the monoester of phthalic acid and n-butanol.[1] It is notably the primary and active metabolite of dibutyl phthalate (DBP), a widely used plasticizer and additive in various consumer products, including adhesives, printing inks, and formerly in nail polishes.[2][3] MBP has garnered significant attention from the scientific community due to its classification as a potential endocrine disruptor and its embryotoxic effects.[4][5] This technical guide provides a comprehensive overview of the physical and chemical characteristics of **monobutyl phthalate**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Monobutyl phthalate is a white, solid organic compound.[1][6] Its structure incorporates both a butyl ester group and a carboxylic acid group, making it a phthalic acid monoester.[1][2]

Identifiers and Chemical Structure

Identifier	Value	Reference
IUPAC Name	2-(Butoxycarbonyl)benzoic acid	[1][2]
CAS Number	131-70-4	[2]
Molecular Formula	C12H14O4	[2]
Molecular Weight	222.24 g/mol	[2]
SMILES	<chem>CCCCOC(=O)C1=CC=CC=C1C(=O)O</chem>	[1][2]
InChI	InChI=1S/C12H14O4/c1-2-3-8-16-12(15)10-7-5-4-6-9(10)11(13)14/h4-7H,2-3,8H2,1H3,(H,13,14)	[1][2]
Synonyms	Butyl hydrogen phthalate, Mono-n-butyl phthalate, Phthalic acid monobutyl ester	[1][2]

Physical Properties

Property	Value	Reference
Physical Description	White solid, crystals	[2][6]
Melting Point	73-74 °C	[4][7]
Boiling Point	363.5 °C at 760 mmHg	[4]
Density	1.173 g/cm ³	[4]
pKa	3.38 ± 0.36 (Predicted)	[8]
LogP (Octanol/Water Partition Coefficient)	4.50 (for parent DBP)	[9]

Solubility

Solvent	Solubility	Reference
Water	Limited solubility	[10]
DMSO	Slightly soluble, 100 mg/mL (449.96 mM) with sonication	[5][8][11]
Methanol	Slightly soluble	[8]
Organic Solvents (e.g., alcohol, ether, benzene)	Soluble	[2]

Spectroscopic Data

Technique	Details	Reference
^1H NMR	Data available from Varian A-60D instrument.	[2]
^{13}C NMR	Data available from Jeol PS-100 instrument, in CDCl_3 solvent.	[2][12]
Mass Spectrometry (GC-MS)	Electron ionization mass spectra available.	[2][13]
Infrared Spectroscopy (FTIR)	Spectra available from capillary cell melt (crystalline phase) and ATR-Neat techniques.	[2]

Experimental Protocols

Synthesis of Monobutyl Phthalate

Monobutyl phthalate is primarily formed through the hydrolysis of its parent compound, dibutyl phthalate. In a laboratory setting, it can be synthesized via the esterification of phthalic anhydride with n-butanol. This reaction typically proceeds in two stages:

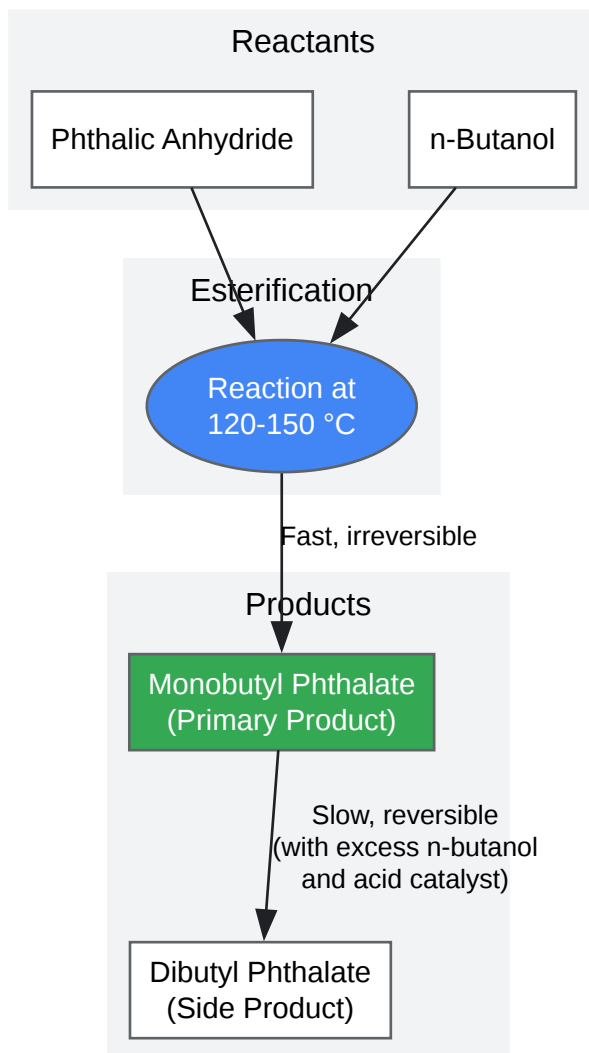
- **Monoester Formation:** A rapid and irreversible reaction where phthalic anhydride reacts with one equivalent of n-butanol to form the **monobutyl phthalate**. This initial stage does not

produce water.

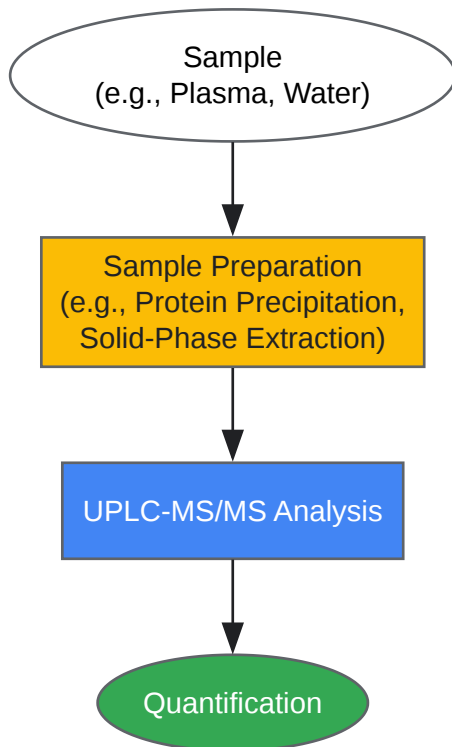
- Diester Formation (Side Reaction): A slower, reversible reaction where the monoester can further react with another molecule of n-butanol to form dibutyl phthalate. This step is catalyzed by an acid, such as concentrated sulfuric acid, and produces water.^[14]

To favor the formation of the monoester, the reaction conditions, such as the stoichiometry of the reactants, can be controlled.

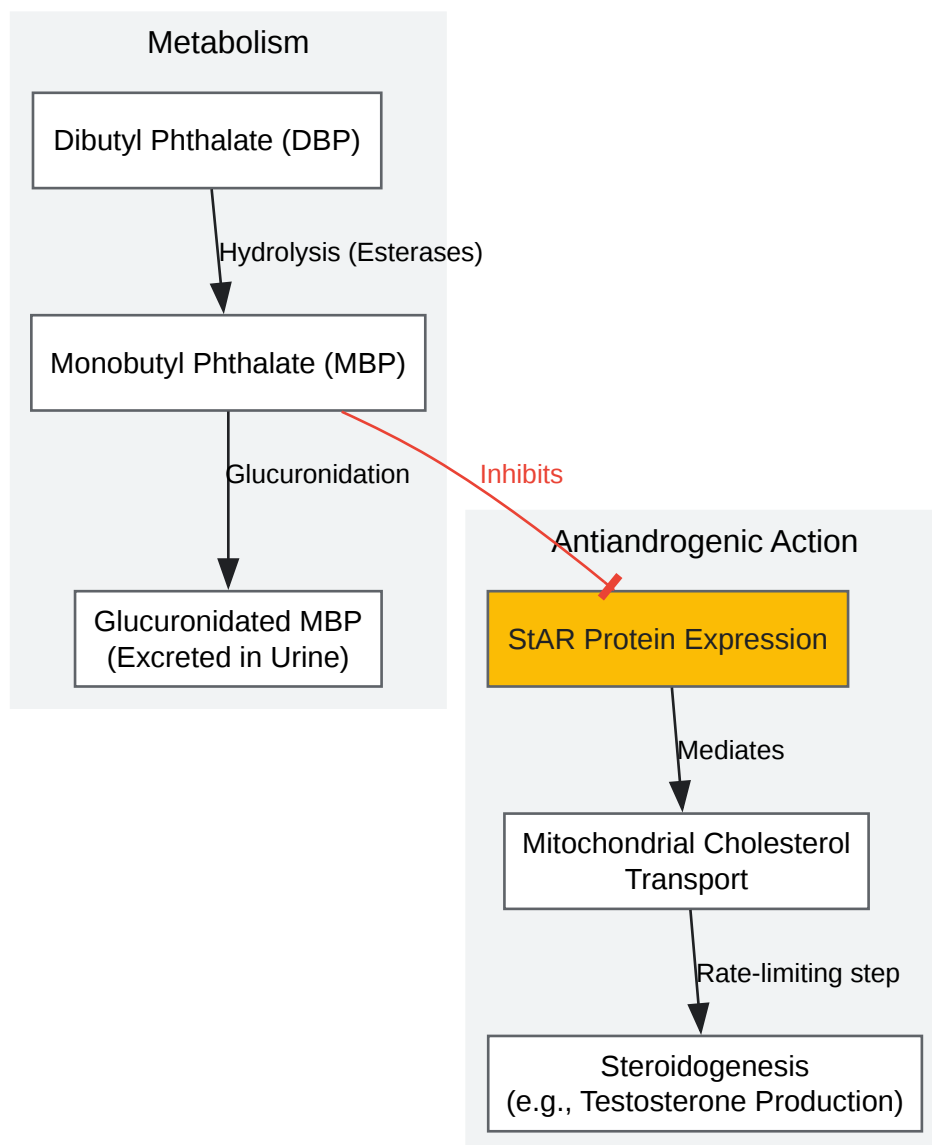
Synthesis of Monobutyl Phthalate



Analytical Workflow for Monobutyl Phthalate



Metabolic Pathway and Antiandrogenic Action of Monobutyl Phthalate



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References

- 1. Monobutyl phthalate - Wikipedia [en.wikipedia.org]
- 2. Monobutyl phthalate | C12H14O4 | CID 8575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ewg.org [ewg.org]
- 4. Monobutyl Phthalate | CAS#:131-70-4 | Chemsrce [chemsrc.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. MONOBUTYL PHTHALATE | 131-70-4 [chemicalbook.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. MONOBUTYL PHTHALATE CAS#: 131-70-4 [m.chemicalbook.com]
- 9. Dibutyl Phthalate | C16H22O4 | CID 3026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. CAS 131-70-4: Monobutyl phthalate | CymitQuimica [cymitquimica.com]
- 11. Monobutyl Phthalate | TargetMol [targetmol.com]
- 12. spectrabase.com [spectrabase.com]
- 13. 1,2-Benzenedicarboxylic acid, monobutyl ester [webbook.nist.gov]
- 14. pubs.aip.org [pubs.aip.org]
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